

# Mordant Orange 6 molecular formula and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B12373227

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## Technical Guide: Mordant Orange 6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Mordant Orange 6** (C.I. 26520), a double azo dye. The document details its chemical and physical properties, provides a comprehensive synthesis protocol, and outlines its application as a pH indicator.

## Core Properties of Mordant Orange 6

**Mordant Orange 6** is a synthetic dye primarily utilized in the textile industry for coloring wool, silk, nylon, leather, and fur.<sup>[1][2]</sup> Its chemical structure and properties also lend it to applications in analytical chemistry.

## Physicochemical and Identification Data

The quantitative properties of **Mordant Orange 6** are summarized in the table below for easy reference.

Property	Value	Citations
IUPAC Name	Disodium 5-((4-(4-sulfonatophenyl)diazenyl)phenyl)diazenyl)-2-hydroxybenzoate	
Synonyms	C.I. Mordant Orange 6, Acid Chrome Orange G, Chrome Orange GR	[1][2]
C.I. Number	26520	[1]
CAS Registry Number	3564-27-0	
Molecular Formula	C <sub>19</sub> H <sub>12</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>6</sub> S	
Molecular Weight	470.37 g/mol	
Appearance	Red-orange powder	
Melting Point	>300 °C	
Maximum Wavelength (λ <sub>max</sub> )	381 nm	
pKa	11.49, 11.71 (at 25°C)	
Solubility	Soluble in water (80 g/L at 80°C); slightly soluble in ethanol and acetone.	

## Experimental Protocols

### Synthesis of Mordant Orange 6

The manufacturing process for **Mordant Orange 6** involves a two-step diazo coupling reaction. The protocol below is based on the established chemical synthesis pathway.

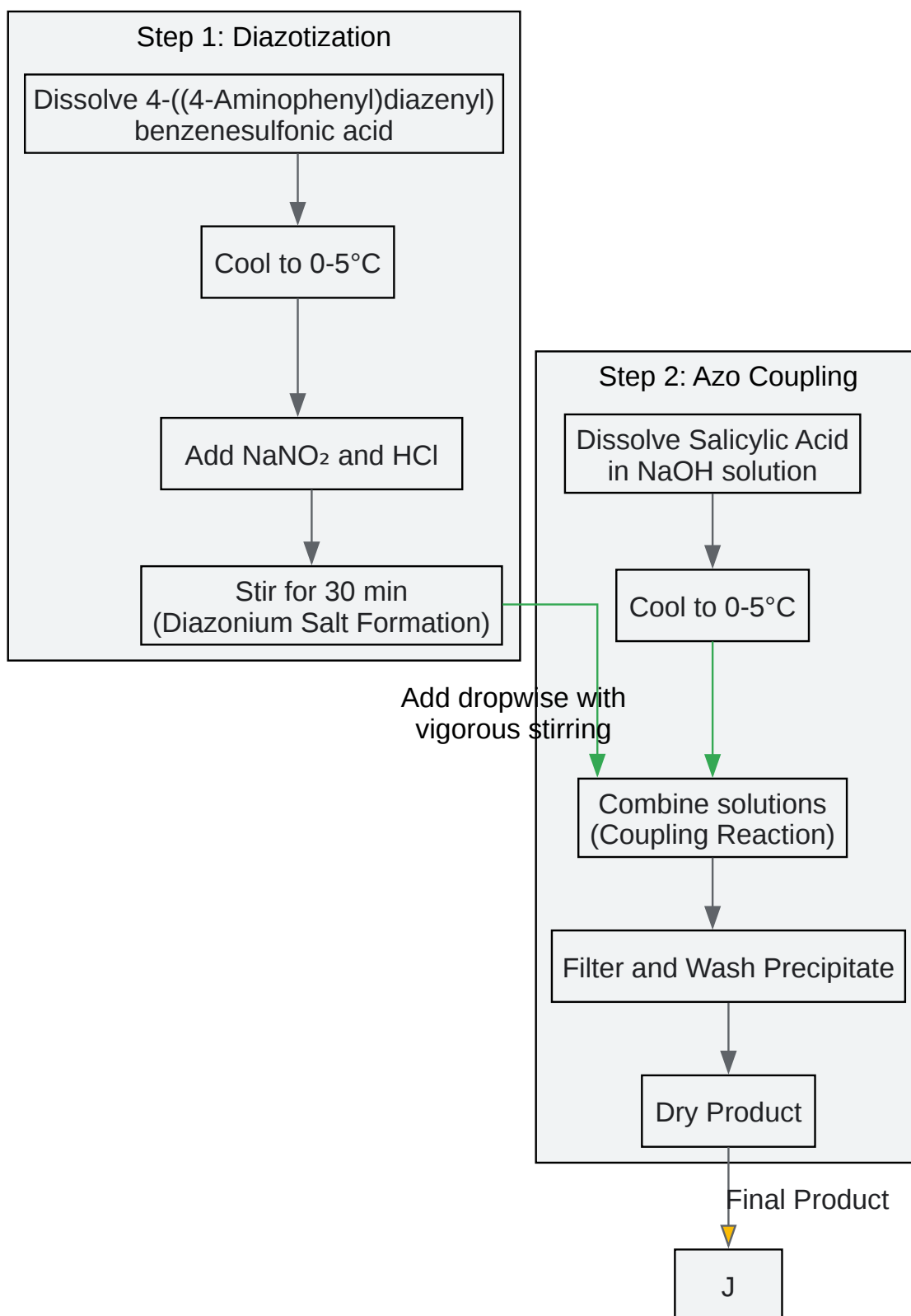
Step 1: Diazotization of 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid

- Preparation of Diazo Component: Dissolve a molar equivalent of 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid in a dilute solution of sodium carbonate.

- **Cooling:** Chill the solution to 0-5°C in an ice bath with constant stirring.
- **Diazotization:** Slowly add a stoichiometric amount of a pre-chilled sodium nitrite ( $\text{NaNO}_2$ ) solution. Following this, add concentrated hydrochloric acid ( $\text{HCl}$ ) dropwise while maintaining the temperature below 5°C until the solution is acidic to litmus paper.
- **Reaction:** Continue stirring the mixture in the ice bath for 30 minutes to ensure the complete formation of the diazonium salt.

## Step 2: Azo Coupling

- **Preparation of Coupling Component:** In a separate vessel, dissolve a molar equivalent of 2-Hydroxybenzoic acid (salicylic acid) in a dilute sodium hydroxide ( $\text{NaOH}$ ) solution.
- **Cooling:** Cool this solution to 0-5°C in an ice bath.
- **Coupling Reaction:** Slowly add the previously prepared cold diazonium salt solution to the cold salicylic acid solution with vigorous stirring. The pH of the mixture should be maintained in the alkaline range.
- **Precipitation:** The dye will precipitate as the coupling reaction proceeds. Continue stirring for 1-2 hours in the ice bath.
- **Isolation and Purification:** Isolate the precipitated **Mordant Orange 6** dye by filtration. Wash the solid product with a cold brine solution to remove impurities.
- **Drying:** Dry the final product in an oven at a controlled temperature (e.g., 60-80°C) to yield a red-orange powder.



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Caption: Workflow for the synthesis of **Mordant Orange 6**.

## Application as a pH Indicator

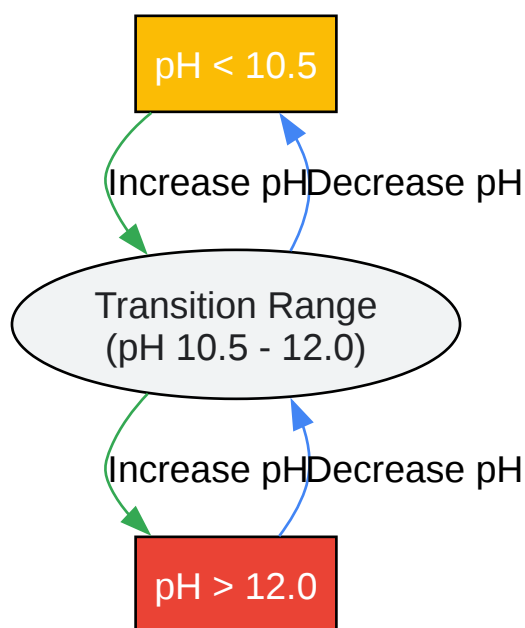
**Mordant Orange 6** can be used as a pH indicator, exhibiting a distinct color change in alkaline conditions.

Protocol for Indicator Solution Preparation:

- Preparation: Prepare a 0.1% (w/v) solution of **Mordant Orange 6** by dissolving 0.1 g of the dye powder in 100 mL of deionized water.
- Storage: Store the solution in a clearly labeled, sealed container at room temperature, protected from light.

Usage:

- Add 2-3 drops of the indicator solution to the analyte solution.
- Observe the color change as the pH is adjusted. The solution will transition from yellow to red as the pH increases from 10.5 to 12.0.



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## References

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- To cite this document: BenchChem. [Mordant Orange 6 molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12373227#mordant-orange-6-molecular-formula-and-weight>]

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